



# Troubleshooting poor solubility of Xeruborbactam disodium in vitro assays

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## **Technical Support Center: Xeruborbactam Disodium**

This guide provides troubleshooting advice and answers to frequently asked questions regarding the solubility of Xeruborbactam disodium in common in vitro assay systems. Proper handling and solubilization are critical for obtaining accurate and reproducible experimental results.

# Frequently Asked Questions (FAQs) Q1: What is the recommended solvent for preparing a high-concentration stock solution of Xeruborbactam

disodium?

A1: For preparing high-concentration stock solutions, Dimethyl Sulfoxide (DMSO) is highly recommended.[1] Xeruborbactam disodium is available from vendors as a pre-dissolved 10 mM solution in DMSO, indicating its good solubility in this solvent.[1] For aqueous-based assays, it is standard practice to prepare a concentrated stock in DMSO and then dilute it into the final aqueous buffer.[2] Be mindful of the final DMSO concentration in your assay, as it can affect experimental outcomes, typically it should be kept below 0.5%.[3][4]

Table 1: General Solubility Profile for Xeruborbactam Disodium



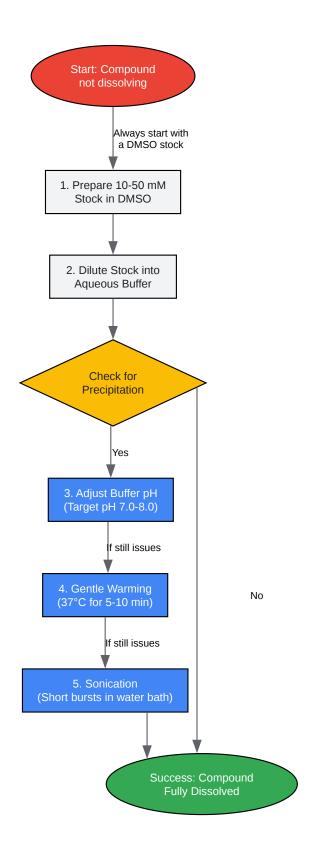
| Solvent | Туре          | Typical Stock<br>Concentration | Notes   |
|---------|---------------|--------------------------------|---|
| DMSO    | Polar Aprotic | 10-50 mM                       | Recommended for primary stock solutions. Can be toxic to cells at concentrations >0.5%.[3][4]                                   |
| Water   | Aqueous       | >10 mg/mL (pH<br>dependent)    | As a disodium salt, aqueous solubility is significantly influenced by pH.[5][6] May require pH adjustment for full dissolution. |
| Ethanol | Polar Protic  | Low (Generally <5<br>mM)       | Lower solubilizing power than DMSO for this class of compounds.[3] May be used as an intermediate solvent.                      |

| PBS (pH 7.4) | Aqueous Buffer | Variable | Solubility is generally good, but high concentrations may require optimization (e.g., warming, pH adjustment). |

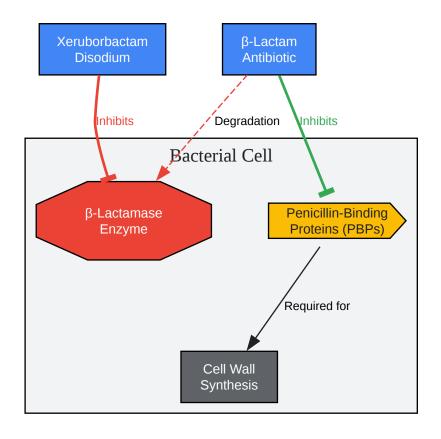
# Q2: My Xeruborbactam disodium is not fully dissolving in my aqueous assay buffer. What steps can I take?

A2: Difficulty in dissolving Xeruborbactam disodium directly into an aqueous buffer at high concentrations is a common issue. As a disodium salt of a weakly acidic compound, its solubility is pH-dependent.[5][6] Follow the troubleshooting workflow below to improve dissolution.









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